

Health and safety information for 2-Bromonaphthalene handling

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Compound of Interest

Compound Name: 2-Bromonaphthalene

Cat. No.: B093597

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An In-depth Technical Guide to the Safe Handling of 2-Bromonaphthalene

This guide provides comprehensive health and safety information for the handling of **2-Bromonaphthalene** (CAS No. 580-13-2), intended for researchers, scientists, and professionals in drug development. Adherence to these protocols is critical for ensuring personnel safety and environmental compliance.

Chemical Identification and Physical Properties

2-Bromonaphthalene is an aromatic hydrocarbon used as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.^{[1][2]} It appears as a white to pale yellow solid or crystalline powder with a faint, aromatic odor.^{[3][4][5][6]}

Table 1: Physical and Chemical Properties of **2-Bromonaphthalene**

Property	Value	References
CAS Number	580-13-2	[7]
Molecular Formula	C ₁₀ H ₇ Br	[1][3][4]
Molecular Weight	207.07 g/mol	[1][4]
Appearance	White to pale yellow crystals/powder	[1][3][4]
Melting Point	52-58 °C	[1][3]
Boiling Point	281-282 °C	[1][3][8]
Flash Point	>113 °C (>235.4 °F) - closed cup	[1]
Density	~1.6 g/cm ³	[3][8]
Solubility	Insoluble in water; soluble in organic solvents like methanol, ethanol, ether, and benzene.[1][3]	[1][3]
Vapor Pressure	0.00347 - 0.00565 mmHg at 25°C	[3][4]

Hazard Identification and Classification

2-Bromonaphthalene is classified as hazardous under the Globally Harmonized System (GHS).[4][9] The primary hazards are acute oral toxicity and serious eye irritation.[4][5][7][9]

Table 2: GHS Hazard Classification for **2-Bromonaphthalene**

Hazard Class	Category	Hazard Statement	Signal Word	Pictogram	References
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	Warning	GHS07 (Exclamation Mark)	[4] [5] [7] [9]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	Warning	GHS07 (Exclamation Mark)	[4] [5] [7] [9]

Prolonged or repeated exposure may lead to potential liver and kidney damage, based on animal studies.[\[5\]](#) The toxicological properties of this substance have not been fully investigated.[\[10\]](#)

Experimental Protocols

While safety data sheets cite toxicological data, they do not provide detailed experimental methodologies. The "Acute Toxicity - Oral, Category 4" classification is typically determined through studies adhering to international guidelines, such as the OECD Guideline 420 (Acute Oral Toxicity – Fixed Dose Procedure).

Representative Protocol: Acute Oral Toxicity Assessment (Based on OECD 420)

This is a generalized protocol and does not represent the specific study conducted for **2-Bromonaphthalene**.

- Objective: To determine the acute toxic effects of a single oral dose of **2-Bromonaphthalene**.
- Test Animals: Typically, a small number of female rats or mice are used. Animals are fasted prior to dosing.
- Dosing: A starting dose (e.g., 300 mg/kg body weight) of **2-Bromonaphthalene**, dissolved or suspended in a suitable vehicle, is administered to one animal by oral gavage.

- Observation: The animal is observed for signs of toxicity for up to 14 days. Key observations include changes in skin, fur, eyes, and behavior, as well as measurements of body weight.
- Procedure Progression:
 - If the animal survives, four additional animals are dosed sequentially at the same level.
 - If the animal shows evident signs of toxicity or dies, the next animal is dosed at a lower fixed dose level (e.g., 5, 50 mg/kg).
 - If the animal shows no signs of toxicity, the dose is increased for subsequent animals (e.g., to 2000 mg/kg).
- Endpoint: The test allows for the identification of a dose level causing evident toxicity or mortality, which informs the GHS classification. A substance with an LD₅₀ between 300 and 2000 mg/kg is typically classified as Category 4.
- Pathology: At the end of the observation period, surviving animals are euthanized and a gross necropsy is performed on all animals to identify any pathological changes.

Safe Handling and Storage

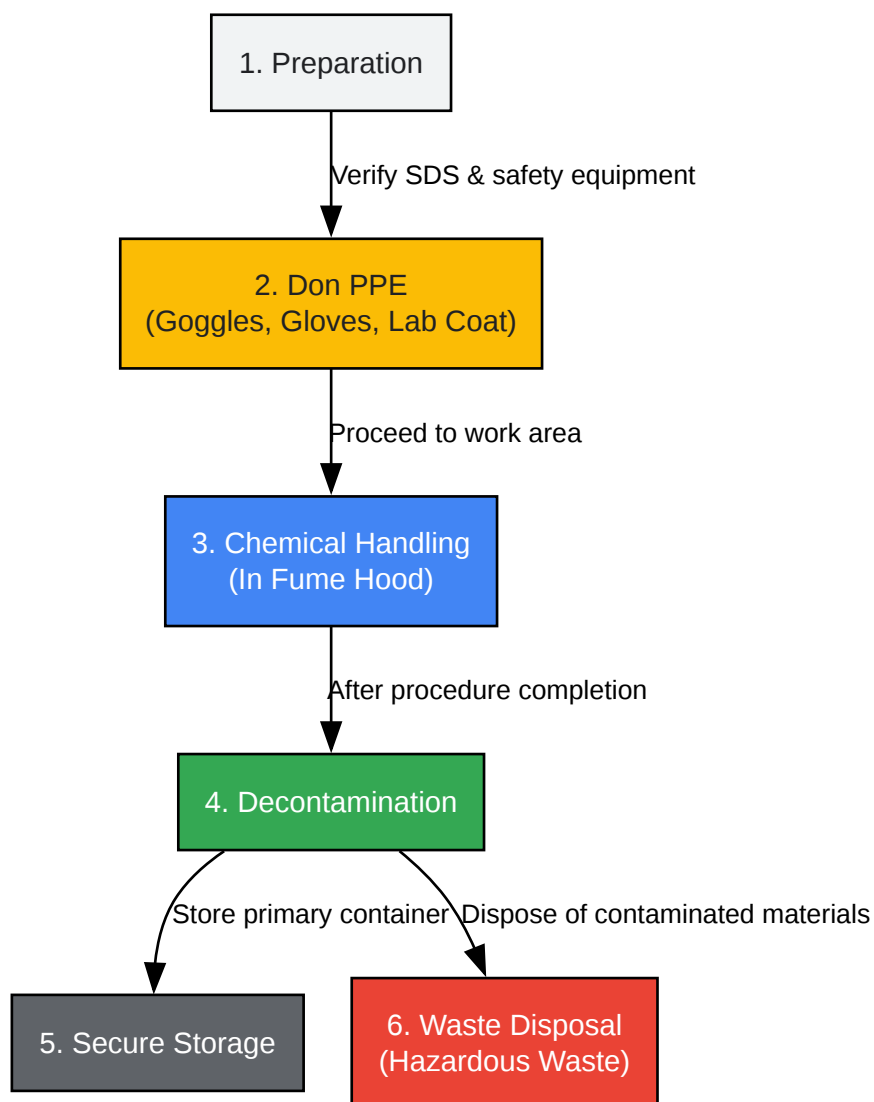
Proper handling and storage procedures are essential to minimize exposure and risk.

Handling:

- Always handle **2-Bromonaphthalene** in a well-ventilated area, preferably within a certified chemical fume hood.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Avoid the formation of dust and aerosols.[\[9\]](#)
- Avoid all personal contact, including inhalation and contact with skin and eyes.[\[9\]](#)[\[10\]](#)[\[12\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[9\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[7\]](#)[\[9\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled or stored.[\[7\]](#)[\[9\]](#)

Storage:

- Store in a tightly closed, original container in a cool, dry, and well-ventilated place.[1][9][10][13]
- Keep away from heat, direct sunlight, and sources of ignition.[1][13]
- Store separately from incompatible materials, such as strong oxidizing agents.[7][10][13]



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Caption: General workflow for safely handling **2-Bromonaphthalene**.

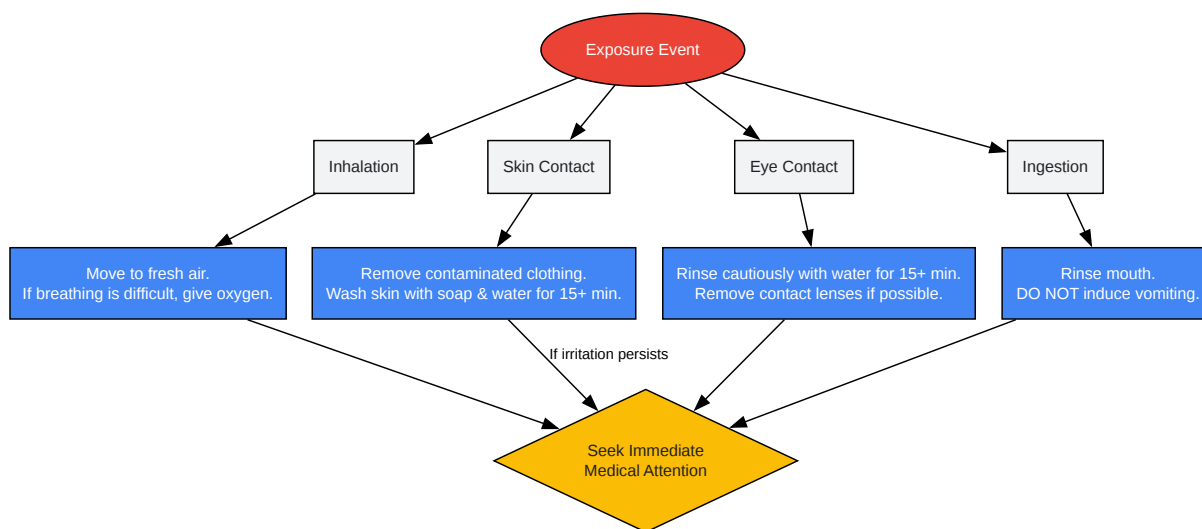
Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.[14]

- Eye/Face Protection: Wear tightly fitting safety goggles or a full-face shield.[7][9] Standard safety glasses are not sufficient. Equipment should conform to OSHA's 29 CFR 1910.133 or European Standard EN166.[7][9]
- Hand Protection: Use chemical-resistant, impervious gloves such as nitrile or neoprene.[9] Gloves must be inspected before use and disposed of properly after handling.[15]
- Body Protection: A lab coat is mandatory. For larger quantities or risk of splashing, chemical-resistant coveralls or an apron should be worn.
- Respiratory Protection: If there is a risk of inhaling dust or vapors, especially in poorly ventilated areas, a NIOSH/MSHA-approved respirator with appropriate cartridges should be used.[9] All work should ideally be conducted in a chemical fume hood.

First-Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.[16] Seek medical attention if symptoms persist or after any significant exposure.[7]



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Caption: First-aid response logic for **2-Bromonaphthalene** exposure.

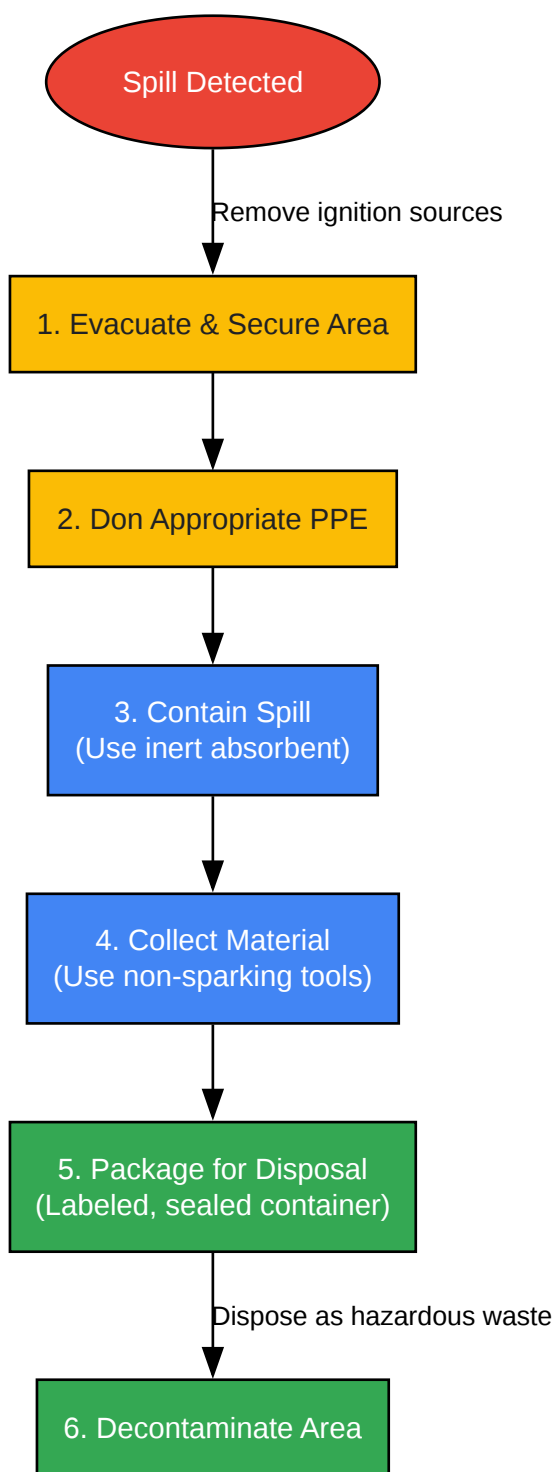
- Inhalation: Move the individual to fresh air.[9] If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[9]
- Skin Contact: Immediately remove contaminated clothing.[9][16] Wash the affected area with plenty of soap and water for at least 15 minutes.[7][10][16] Get medical attention if skin irritation persists.[7]
- Eye Contact: Immediately rinse the eyes with plenty of water for at least 15 minutes, also under the eyelids.[7][9] Remove contact lenses if present and easy to do.[7][9] Seek immediate medical advice/attention.[7][10]

- Ingestion: If swallowed, call a poison center or doctor if you feel unwell.[\[7\]](#) Rinse the mouth with water.[\[7\]](#)[\[9\]](#) Do NOT induce vomiting.[\[9\]](#)[\[10\]](#) Never give anything by mouth to an unconscious person.[\[9\]](#)

Accidental Release Measures

In the event of a spill, follow established emergency procedures to mitigate risk.[\[13\]](#)

- Personal Precautions: Evacuate non-essential personnel.[\[9\]](#)[\[16\]](#) Ensure adequate ventilation.[\[9\]](#) Wear appropriate personal protective equipment (PPE) as described in Section 5.[\[7\]](#)[\[9\]](#) Avoid breathing dust or vapors.[\[6\]](#)[\[9\]](#)
- Environmental Precautions: Prevent the material from entering drains or waterways.[\[6\]](#)[\[9\]](#)
- Containment and Cleanup: For solid spills, gently sweep or shovel the material into a suitable, labeled container for disposal.[\[7\]](#)[\[13\]](#) Avoid creating dust.[\[9\]](#)[\[13\]](#) For liquid spills, use an inert, non-combustible absorbent material like sand or vermiculite.[\[12\]](#) Collect the absorbed material and place it into a sealed container for hazardous waste disposal.[\[9\]](#) Decontaminate the spill area thoroughly.[\[11\]](#)[\[13\]](#)



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Caption: Step-by-step procedure for responding to a **2-Bromonaphthalene** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[9][10] A water spray can also be used to cool containers.[10]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated through thermal decomposition, including carbon oxides and hydrogen bromide.[10][16]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[9][10][16]

Disposal Considerations

All waste containing **2-Bromonaphthalene** must be treated as hazardous waste.[13]

- Dispose of contents and containers in accordance with all local, state, and federal regulations.[7][9]
- Do not mix with other waste streams.[13]
- Waste should be handled by a licensed professional waste disposal service.[15] Uncleaned containers should be treated as the product itself.[15]

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